An In-depth Technical Guide to 2-Chloro-3,4-dimethoxybenzyl alcohol

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*(2-Chloro-3,4-dimethoxyphenyl)methanol*
CAS No.:	*93983-13-2*
Cat. No.:	*B1586204*

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Introduction: A Versatile Chlorinated Veratryl Derivative

2-Chloro-3,4-dimethoxybenzyl alcohol, a halogenated derivative of veratryl alcohol, serves as a crucial intermediate and building block in modern organic synthesis. Its unique substitution pattern—a chlorine atom ortho to the hydroxymethyl group and two adjacent methoxy groups—imparts specific reactivity and structural characteristics that are highly valued in the synthesis of complex molecular architectures. This guide provides a comprehensive overview of its core physical characteristics, a validated synthetic protocol, spectral data interpretation, and essential safety protocols, designed to equip researchers with the foundational knowledge required for its effective application in the laboratory. The presence of the ortho-chlorine atom sterically influences the adjacent functional groups, while also providing a site for further synthetic elaboration through cross-coupling reactions, making this compound a versatile precursor in medicinal chemistry and materials science.[1]

Compound Identification and Core Properties

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Precise identification is paramount for regulatory compliance and scientific accuracy. The definitive identifier for this compound is its CAS number.

Identifier	Value	Source
Chemical Name	(2-Chloro-3,4-dimethoxyphenyl)methanol	[2]
Synonyms	2-Chloroveratryl alcohol, 2-Chloro-3,4-dimethoxybenzenemethanol	[2]
CAS Number	93983-13-2	[2][3][4]
Molecular Formula	$C_9H_{11}ClO_3$	[1][4][5]
Molecular Weight	202.63 g/mol	[2][5]
Appearance	White Crystalline Solid	[1][4]

Physicochemical Characteristics

The physical properties of a compound dictate its handling, purification, and reaction conditions. The data below has been consolidated from various chemical data providers.

Property	Value	Unit
Melting Point	70 - 72	°C
Boiling Point	307.6	°C (at 760 mmHg)
Density	1.241	g/cm³
Flash Point	139.8	°C
Refractive Index	1.536	
Solubility	Insoluble in water.[3] Soluble in chloroform and methanol.[6]	

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Synthetic Protocol: Reductive Synthesis from 2-Chloroveratraldehyde

The most direct and common laboratory-scale synthesis involves the reduction of the corresponding aldehyde, 2-Chloroveratraldehyde. This method is reliable, high-yielding, and utilizes a common, mild reducing agent, sodium borohydride ($NaBH_4$).[7]

Causality and Experimental Rationale

The choice of sodium borohydride is deliberate. It is a chemoselective reducing agent that readily reduces aldehydes and ketones but does not affect other potentially reducible functional groups under these conditions. Methanol or dichloromethane serves as a suitable polar protic or aprotic solvent, respectively, effectively dissolving the starting aldehyde and facilitating the reaction.[7] The work-up procedure involving a water wash is crucial to quench any unreacted $NaBH_4$ and remove water-soluble inorganic byproducts. Subsequent extraction with an organic solvent like dichloromethane isolates the product, and drying over an anhydrous salt like Na_2SO_4 removes residual water before solvent evaporation to yield the crude product.

Step-by-Step Methodology

- Reaction Setup: To a solution of 2-Chloroveratraldehyde (1.0 eq) dissolved in methanol (approx. 0.2 M concentration) in a round-bottom flask equipped with a magnetic stir bar, add sodium borohydride (2.0 eq) portion-wise at room temperature. The portion-wise addition helps to control any initial exotherm.

- Reaction Execution: Stir the resulting mixture at room temperature for approximately 30-60 minutes.[7][8] Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting aldehyde spot is fully consumed.

- Quenching and Work-up: Once the reaction is complete, carefully add deionized water to quench the excess sodium borohydride. Concentrate the mixture under reduced pressure to remove the bulk of the methanol.

- Extraction: Dilute the remaining aqueous residue with dichloromethane and transfer the mixture to a separatory funnel. Wash the organic layer sequentially with water and then with brine.

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- Drying and Isolation: Dry the isolated organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the filtrate under reduced pressure to yield the crude 2-Chloro-3,4-dimethoxybenzyl alcohol.
- Purification: The crude product, which is often of high purity, can be further purified by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexanes) if necessary.

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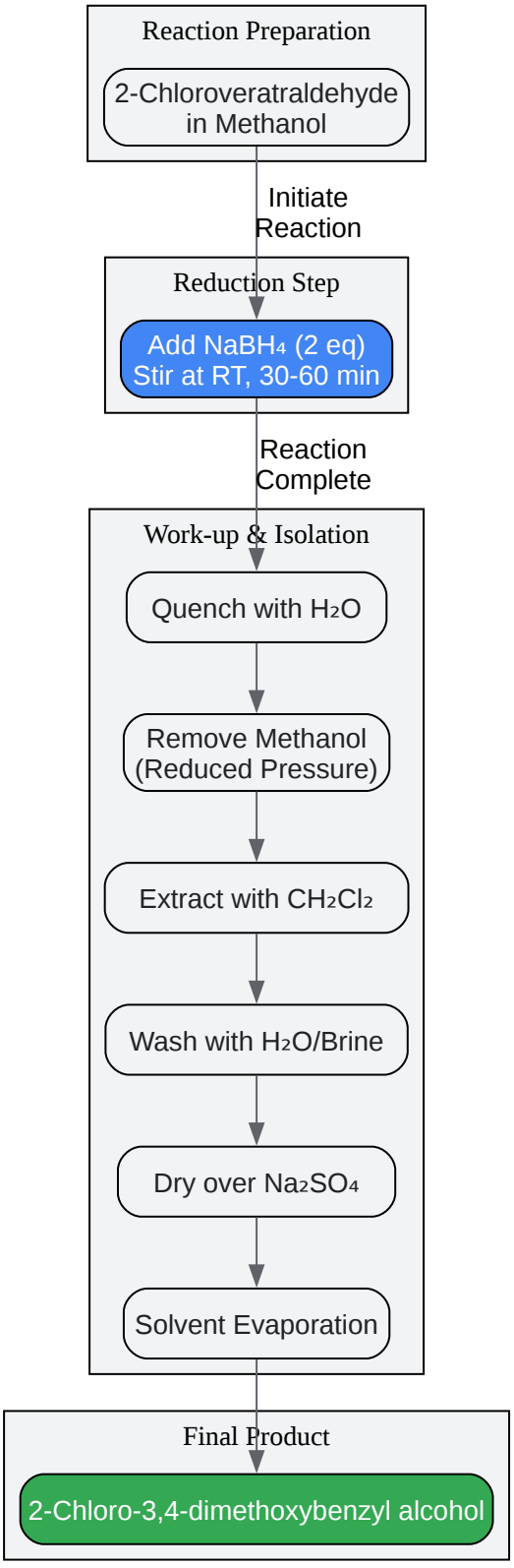

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Caption: Workflow for the synthesis of 2-Chloro-3,4-dimethoxybenzyl alcohol.

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Spectral Characteristics: An Interpretive Guide

While a dedicated public spectrum for this specific compound is not readily available, its structure allows for a reliable prediction of its key spectral features, which is an essential skill for compound verification.

- ^{1}H NMR (Proton NMR): The spectrum is expected to show distinct signals corresponding to each unique proton environment.
  - Aromatic Protons: Two singlets or two doublets (due to meta-coupling) are expected in the aromatic region (~6.8-7.5 ppm), corresponding to the two protons on the benzene ring.
  - Methoxy Protons: Two sharp singlets, each integrating to 3H, will appear in the upfield region (~3.8-4.0 ppm), corresponding to the two -OCH_3 groups.
  - Benzylic Protons: A singlet (or a doublet if coupled to the hydroxyl proton) integrating to 2H will be present around 4.5-4.8 ppm, corresponding to the -CH_2- group.
  - Hydroxyl Proton: A broad singlet will appear, with its chemical shift being concentration and solvent dependent, corresponding to the -OH proton.
- ^{13}C NMR (Carbon NMR): The spectrum will display 9 distinct signals for the 9 unique carbon atoms.
  - Aromatic Carbons: Six signals are expected in the ~110-150 ppm region. The carbons bearing the methoxy and chloro groups will be shifted accordingly.
  - Benzylic Carbon: One signal for the -CH_2- carbon will appear around 60-65 ppm.
  - Methoxy Carbons: Two signals for the -OCH_3 carbons will be seen further upfield, typically around 55-60 ppm.
- IR (Infrared) Spectroscopy:
  - O-H Stretch: A strong, broad absorption band will be prominent in the 3200-3600 cm^{-1} region, characteristic of the alcohol hydroxyl group.

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- C-H Stretches: Aromatic C-H stretches will appear just above 3000 cm^{-1}, while aliphatic C-H stretches from the methoxy and benzylic groups will be just below 3000 cm^{-1}.
- C=C Stretch: Aromatic ring stretching vibrations will be observed in the 1450-1600 cm^{-1} region.
- C-O Stretch: A strong band in the 1000-1300 cm^{-1} region will correspond to the C-O stretching of the alcohol and ether functionalities.
- C-Cl Stretch: A weaker band in the 600-800 cm^{-1} region is indicative of the carbon-chlorine bond.

Safety, Handling, and Storage

Proper handling is critical to ensure laboratory safety. This compound presents several hazards that necessitate stringent precautions.

- Hazard Identification:
  - Harmful if swallowed (Acute Oral Toxicity, Category 4).[4]
  - Causes skin irritation (Category 2).[4]
  - Causes serious eye irritation (Category 2).[4]
  - May cause respiratory irritation (Specific target organ toxicity, single exposure, Category 3).[4]
- Recommended Handling Procedures:
  - Always handle in a well-ventilated area, preferably within a chemical fume hood.[9]
  - Wear appropriate Personal Protective Equipment (PPE), including safety goggles with side-shields, chemical-resistant gloves, and a lab coat.[4][9]
  - Avoid breathing dust or fumes.[4] Prevent contact with skin and eyes.[9]
  - Wash hands thoroughly after handling.[4]

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- Storage Conditions:
  - Store in a tightly closed container.[9]
  - Keep in a dry, cool, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[4][9][10]

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Chloro-3,4-dimethoxybenzyl alcohol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1586204/docs#an-in-depth-technical-guide-to-2-chloro-3-4-dimethoxybenzyl-alcohol]

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